

No Independent Verification of "Pelirine" Found in Published Literature

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Compound of Interest

Compound Name: *Pelirine*

Cat. No.: *B1158000*

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A comprehensive review of published scientific literature reveals no independent verification of the biological effects of the alkaloid "**Pelirine**" (CAS 30435-26-8). While some commercial supplier databases mention its potential in ameliorating experimental ulcerative colitis, a thorough search for primary research articles to substantiate these claims has been unsuccessful. The scientific studies detailing the observed biological effects and mechanisms, initially associated with **Pelirine**, are in fact attributable to a different compound, "Phillyrin."

Given the absence of verifiable data on **Pelirine**, this guide will instead focus on the independently reported biological effects of Phillyrin in the context of experimental colitis. This analysis will provide a comparative overview with an established treatment, present the experimental data in the requested format, and detail the methodologies and signaling pathways as described in the available literature.

Comparative Analysis of Phillyrin vs. Mesalamine in DSS-Induced Colitis

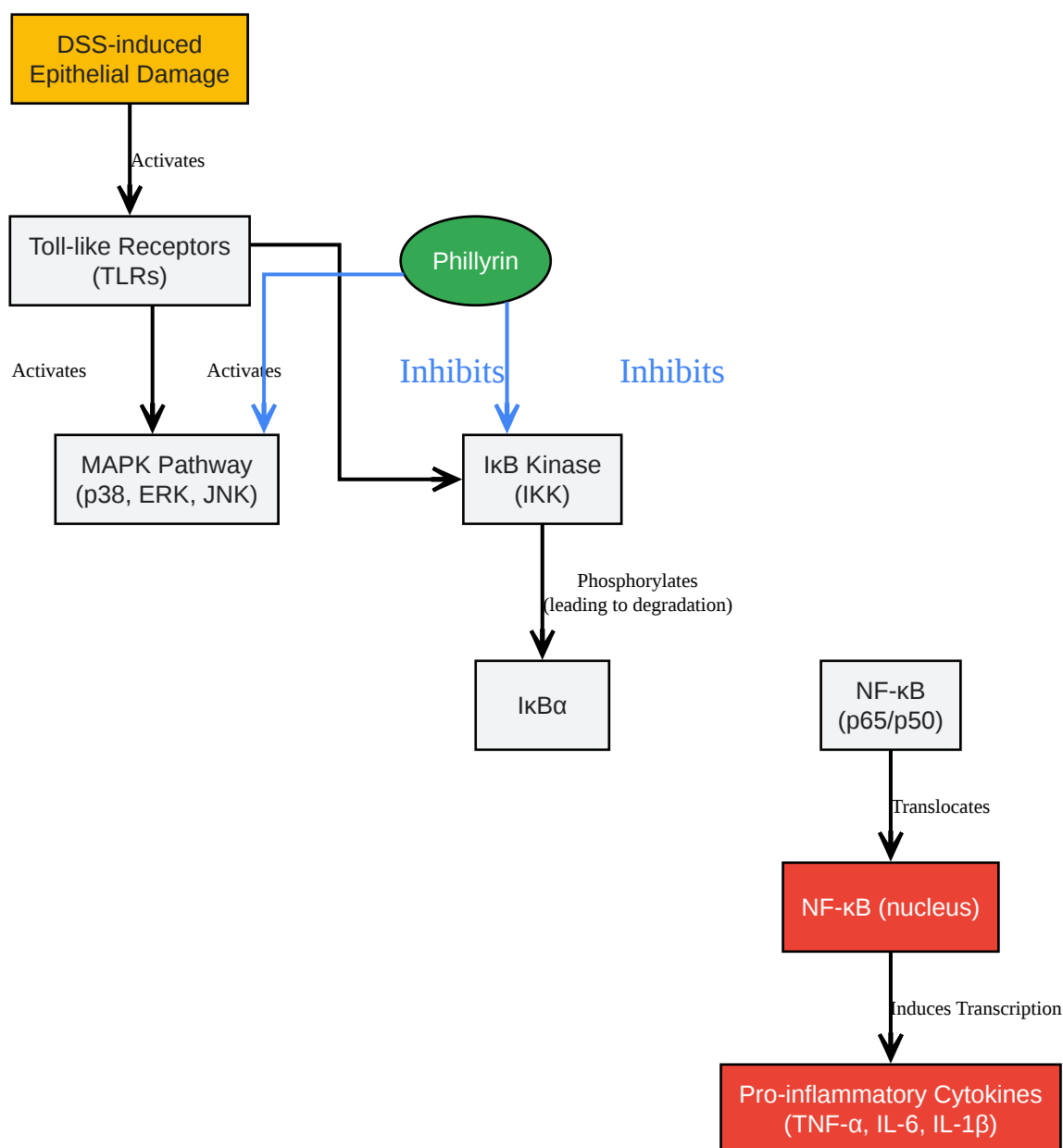
Phillyrin has been shown to be effective in a dextran sulfate sodium (DSS)-induced colitis mouse model, a common preclinical model for ulcerative colitis.^{[1][2]} Its performance can be compared to Mesalamine, a first-line treatment for mild to moderate ulcerative colitis.^{[3][4][5][6]}

Parameter	Phillyrin (50 mg/kg)	Mesalamine (50 mg/kg)	DSS Control	Healthy Control
Disease Activity Index (DAI)	Reduced vs. DSS	Reduced vs. DSS	Elevated	Normal
Body Weight Loss	Attenuated	Attenuated	Significant Loss	Stable
Colon Length	Partially Restored	Partially Restored	Significantly Shortened	Normal
TNF- α Levels	Significantly Reduced	Significantly Reduced	Significantly Elevated	Baseline
IL-6 Levels	Significantly Reduced	Significantly Reduced	Significantly Elevated	Baseline
IL-1 β Levels	Significantly Reduced	Significantly Reduced	Significantly Elevated	Baseline
Myeloperoxidase (MPO) Activity	Reduced	Reduced	Elevated	Baseline

Note: This table is a synthesis of findings from multiple studies. Direct head-to-head comparative studies between Phillyrin and Mesalamine were not found; the data reflects the effects of each compound against a DSS control in their respective studies.

Signaling Pathway of Phillyrin in Ameliorating Colitis

Phillyrin has been reported to exert its anti-inflammatory effects by inhibiting the nuclear translocation of NF- κ B and downregulating the MAPK signaling pathway.^{[1][2]} This dual action suppresses the production of pro-inflammatory cytokines such as TNF- α , IL-6, and IL-1 β .^{[1][7]}



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Phillyrin's inhibition of the NF-κB and MAPK signaling pathways.

Experimental Protocols

DSS-Induced Colitis in Mice

The most frequently cited model for these studies is the DSS-induced colitis model in mice, which mimics the symptoms of human ulcerative colitis.^{[8][9][10]}

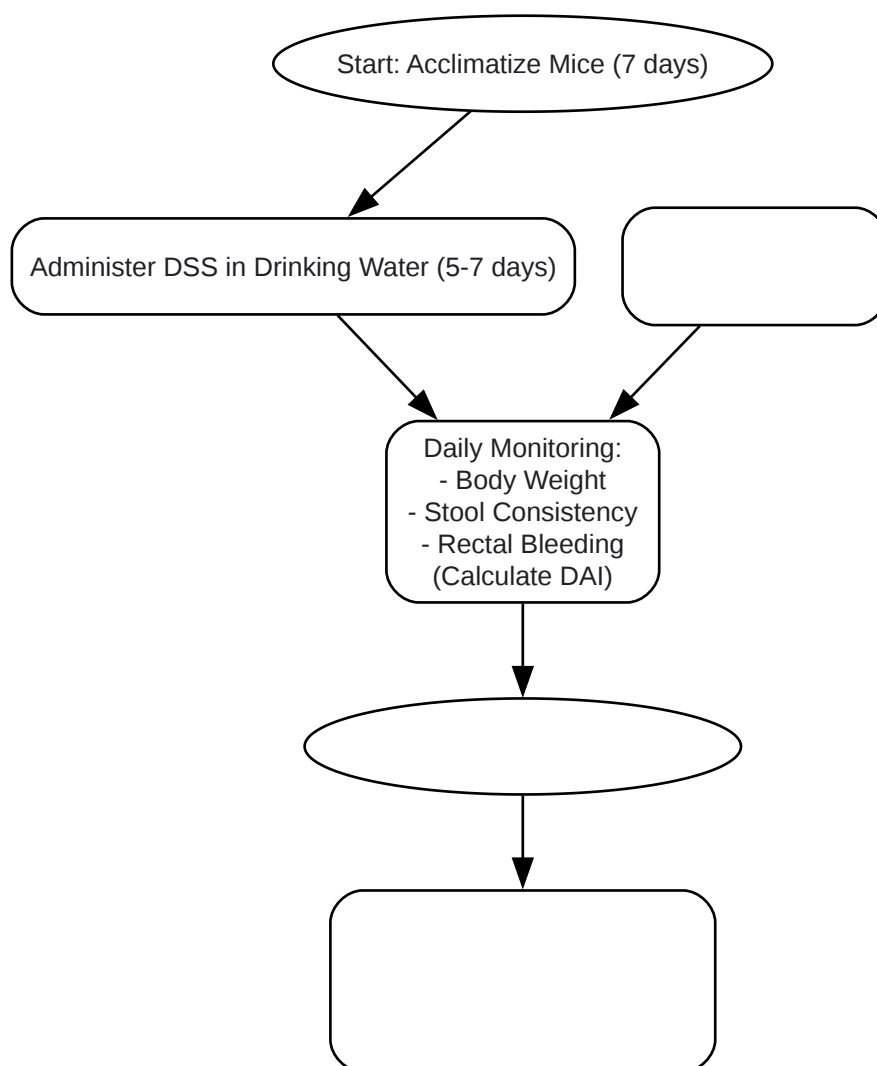
Objective: To induce acute colitis in mice to evaluate the therapeutic efficacy of Phillyrin.

Materials:

- Dextran Sulfate Sodium (DSS), molecular weight 36-50 kDa
- C57BL/6 mice (or other susceptible strain)
- Phillyrin
- Vehicle (for control group)
- Standard laboratory animal diet and housing

Procedure:

- Acclimatization: Mice are acclimatized for at least one week before the experiment.
- Induction of Colitis: Acute colitis is induced by administering 2-5% (w/v) DSS in the drinking water for 5-7 consecutive days.[\[11\]](#)[\[12\]](#)
- Treatment: Phillyrin (e.g., 12.5, 25, or 50 mg/kg body weight) is administered orally once daily for the duration of the DSS treatment.[\[1\]](#)[\[2\]](#) A control group receives DSS and the vehicle.
- Monitoring: Mice are monitored daily for body weight, stool consistency, and the presence of blood in the stool. These parameters are used to calculate the Disease Activity Index (DAI).[\[13\]](#)[\[14\]](#)
- Termination and Analysis: At the end of the treatment period, mice are euthanized. The colon is excised, and its length is measured. Colon tissue samples are collected for histological analysis (H&E staining) and biochemical assays (e.g., ELISA for cytokine levels, MPO assay for neutrophil infiltration).[\[7\]](#)



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Workflow for evaluating Phillyrin in a DSS-induced colitis model.

Conclusion

While there is no verifiable published data on the biological effects of **Pelirine**, studies on Phillyrin demonstrate its potential as an anti-inflammatory agent in the context of experimental ulcerative colitis. It appears to act by suppressing the NF- κ B and MAPK signaling pathways, leading to a reduction in pro-inflammatory cytokine production. Further research, including direct comparative studies with existing treatments and eventual clinical trials, would be necessary to fully elucidate its therapeutic potential. Researchers interested in this area should focus on literature pertaining to "Phillyrin" rather than "**Pelirine**" to access the relevant scientific findings.

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